

Measuring Synaptic Vesicle Recycling with CypHer5E: Application Notes and Protocols

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Compound of Interest

Compound Name: CypHer5
Cat. No.: B15941990

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Introduction

Synaptic vesicle (SV) recycling is a fundamental process in neuronal communication, enabling the sustained release of neurotransmitters. The ability to accurately measure and quantify this process is crucial for understanding synaptic function in both health and disease, and for the development of novel therapeutics targeting neurological and psychiatric disorders. **CypHer5E** is a pH-sensitive cyanine dye that serves as a powerful tool for studying SV recycling. It is virtually non-fluorescent at the neutral pH of the extracellular environment but becomes brightly fluorescent in the acidic lumen of recycled synaptic vesicles (pH ~5.5).^{[1][2]} This property allows for the specific visualization and tracking of vesicles that have undergone exocytosis and subsequent endocytosis.

This document provides detailed application notes and protocols for using **CypHer5E**, typically conjugated to an antibody targeting the luminal domain of a synaptic vesicle protein like Synaptotagmin 1 (Syt1), to measure synaptic vesicle recycling in cultured neurons.

Principle of the Assay

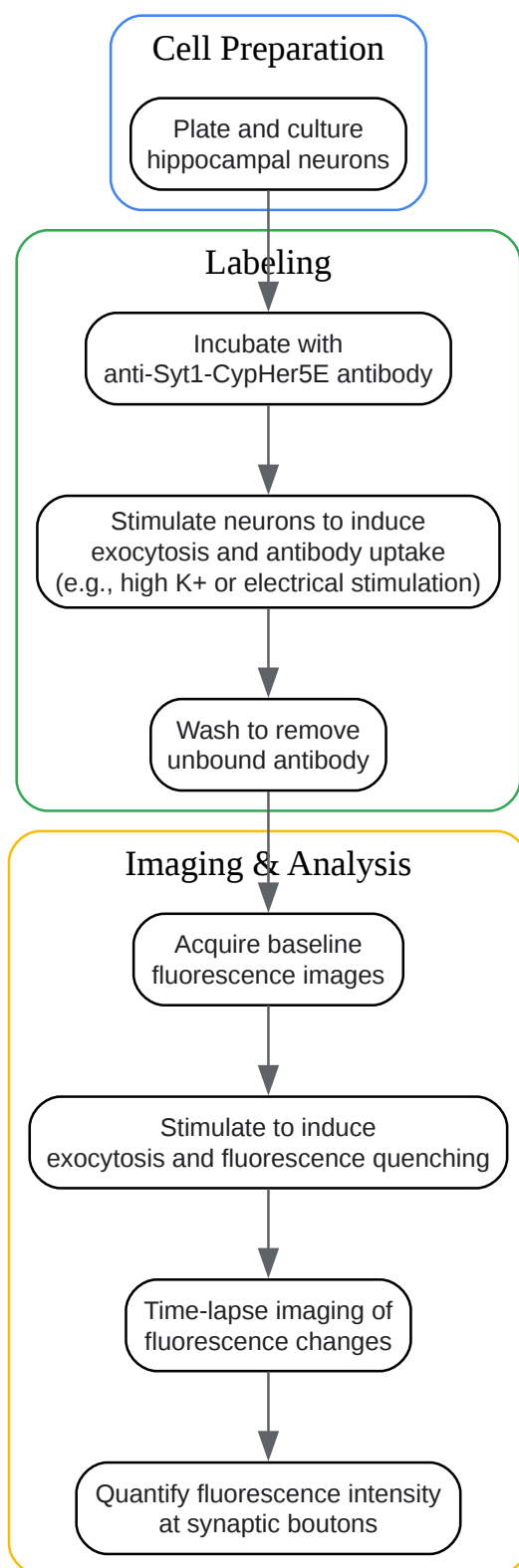
The assay relies on an antibody-conjugated form of **CypHer5E** that binds to the intra-vesicular domain of a synaptic vesicle protein, such as Synaptotagmin 1. During synaptic activity, the lumen of the synaptic vesicle is transiently exposed to the extracellular medium during exocytosis. At this point, the **CypHer5E**-conjugated antibody can bind to its epitope. Upon endocytosis and re-acidification of the vesicle, the **CypHer5E** dye enters an acidic environment, causing it to fluoresce brightly. The fluorescence intensity of individual synaptic boutons is therefore proportional to the number of recycled vesicles.

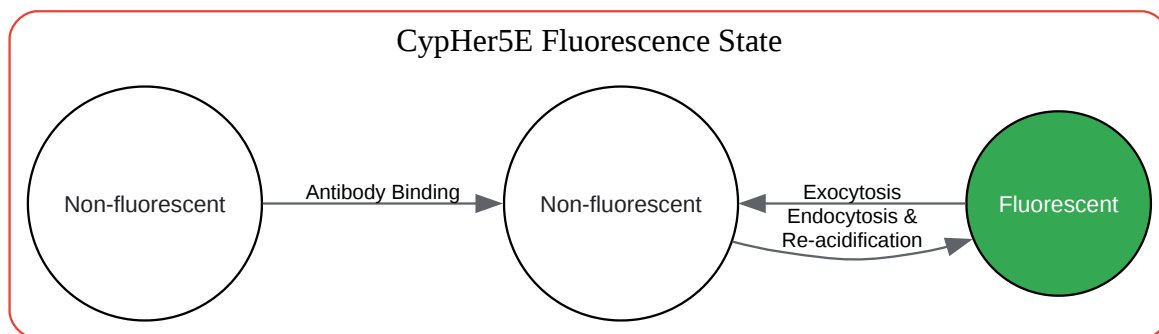
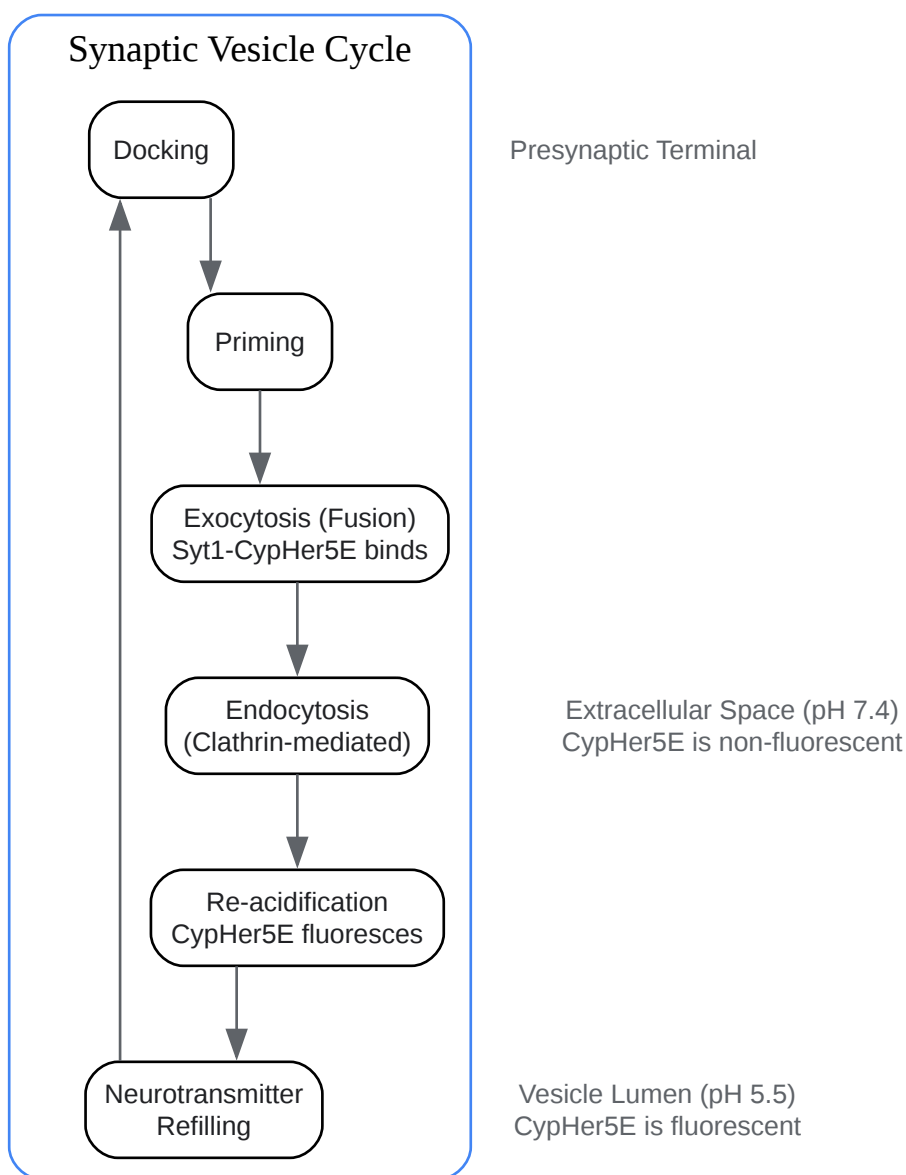
Key Features of CypHer5E

Property	Value	Reference
Excitation Maximum	~644-647 nm	[1][3]
Emission Maximum	~664-667 nm	[1][3]
pKa	~6.1	[2]
Optimal pH for Fluorescence	< 5.5	[2]
Fluorescence at Neutral pH	~95% non-fluorescent at pH > 7.4	[2]

Experimental Workflow

The overall experimental workflow for measuring synaptic vesicle recycling with a **CypHer5E**-conjugated antibody is depicted below.





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References

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